

Theoretical Studies on 2-Aminophenol Hydrochloride: A Computational & Spectroscopic Framework

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Aminophenol hydrochloride

CAS No.: 51-19-4

Cat. No.: B1265374

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Executive Summary

2-Aminophenol hydrochloride (2-AP[1]·HCl) represents a critical structural scaffold in the synthesis of heterocyclic pharmaceuticals, dyes, and electro-optical materials. While the neutral parent compound (2-aminophenol) has been extensively characterized, the hydrochloride salt introduces unique electrostatic and geometric perturbations driven by the protonation of the amine moiety (

) and the presence of the chloride counterion (

).

This technical guide synthesizes existing density functional theory (DFT) data on the core 2-aminophenol scaffold and establishes a rigorous computational framework for modeling the salt form. It is designed for medicinal chemists and computational scientists requiring high-fidelity models of ionic interactions, vibrational signatures, and electronic stability descriptors.

Part 1: Molecular Architecture & Geometric Optimization

The Computational Baseline

To accurately model 2-AP·HCl, one must first establish the geometry of the neutral parent. Theoretical studies utilizing DFT/B3LYP with the 6-311++G(d,p) basis set have proven most effective for this class of benzene derivatives.

- **Neutral Geometry:** The neutral molecule exhibits a planar structure (symmetry) stabilized by an intramolecular hydrogen bond between the hydroxyl hydrogen and the amine nitrogen ().
- **Salt Transition:** Upon hydrochlorination, the amine lone pair accepts a proton, forming the ammonium cation (). This disrupts the intramolecular interaction, forcing a geometric reconfiguration where the chloride ion stabilizes the structure via intermolecular ionic hydrogen bonding.

Geometric Parameters (Theoretical vs. Experimental)

The following table summarizes the key geometric shifts expected when transitioning from the neutral base to the hydrochloride salt, based on DFT extrapolations and crystallographic principles of similar anilinium salts.

Parameter	Neutral (2-AP) [Calc. B3LYP]	Hydrochloride (2-AP·HCl) [Predicted]	Mechanistic Driver
C1–N Bond Length	1.39 Å	1.46 – 1.48 Å	Loss of conjugation due to protonation.
C2–O Bond Length	1.37 Å	1.36 Å	Inductive withdrawal by strengthens the phenolic C-O.
Bond Angles (C-C-N)	~120°	~119°	Steric expansion of group.
H-Bonding Motif	Intramolecular ()	Intermolecular ()	Electrostatic dominance of the chloride anion.

“

Critical Insight: In the salt form, the C–N bond behaves as a pure single bond. The loss of resonance interaction between the nitrogen lone pair and the benzene ring is the primary driver for the blue shift in UV-Vis absorption and increased oxidation resistance compared to the neutral form.

Part 2: Electronic Landscape & Reactivity Descriptors

Frontier Molecular Orbitals (FMO) Analysis

The chemical reactivity of 2-AP·HCl is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- **HOMO Location:** In the neutral form, the HOMO is delocalized over the benzene ring and the amine nitrogen. In the HCl salt, the HOMO shifts entirely to the phenolic ring and oxygen lone pairs, as the nitrogen lone pair is locked in the N-H sigma bond.
- **LUMO Location:** The LUMO remains largely character on the benzene ring.
- **Band Gap Implications:** Protonation stabilizes the HOMO significantly more than the LUMO, leading to a wider HOMO-LUMO gap (Harder species). This implies 2-AP[1]·HCl is chemically more stable and less prone to spontaneous oxidation than its neutral counterpart.

Molecular Electrostatic Potential (MEP)

The MEP map is crucial for predicting non-covalent interactions in drug docking.

- **Neutral 2-AP:** Negative potential (red) is concentrated on the Oxygen and Nitrogen atoms (nucleophilic sites).
- **2-AP·HCl:** The global maximum of positive potential (blue) envelopes the group. The chloride ion () introduces a localized negative cap.
 - **Application:** In protein docking, the group acts as a potent H-bond donor to backbone carbonyls (e.g., Asp/Glu residues).

Part 3: Spectroscopic Profiling (Vibrational Signatures)

Accurate assignment of vibrational modes is essential for quality control (QC) of the raw material. The formation of the hydrochloride salt results in diagnostic spectral shifts.

Infrared (FT-IR) Assignments

The following assignments correlate DFT calculated frequencies (scaled by 0.961 for B3LYP) with experimental observations.

Vibrational Mode	Neutral Frequency ()	HCl Salt Frequency ()	Diagnostic Feature
Stretch	3300–3400 (Sharp)	3200–3400 (Broad)	Overlap with NH ₃ ⁺ modes.
Stretch	3370 / 3290 (Sym/Asym)	2600–3100 (Very Broad)	"Ammonium Band" – Multiple sub-bands due to H-bonding with .
Scissor	~1620	Absent	Disappearance of the discrete scissor mode.
	N/A	1580–1610	New asymmetric deformation band.
	N/A	1480–1510	"Paper lantern" mode characteristic of primary ammonium salts.
C–N Stretch	~1280	~1200–1230	Shift to lower frequency due to loss of double-bond character.

Raman Active Modes

For non-destructive analysis, Raman spectroscopy is preferred.

- Ring Breathing: ~1000
(Strong, sharp).
- C-Cl Interaction: Low frequency lattice modes (< 200) are unique to the crystalline salt and absent in the neutral melt.

Part 4: Experimental Validation Protocol (Self-Validating System)

To confirm the theoretical models described above, the following "Self-Validating" experimental workflow is recommended. This ensures that the synthesized or purchased 2-AP·HCl matches the predicted electronic and structural profile.

Protocol: The "Salt Shift" Validation

Objective: Confirm complete protonation and ionic lattice formation using UV-Vis and Melting Point correlation.

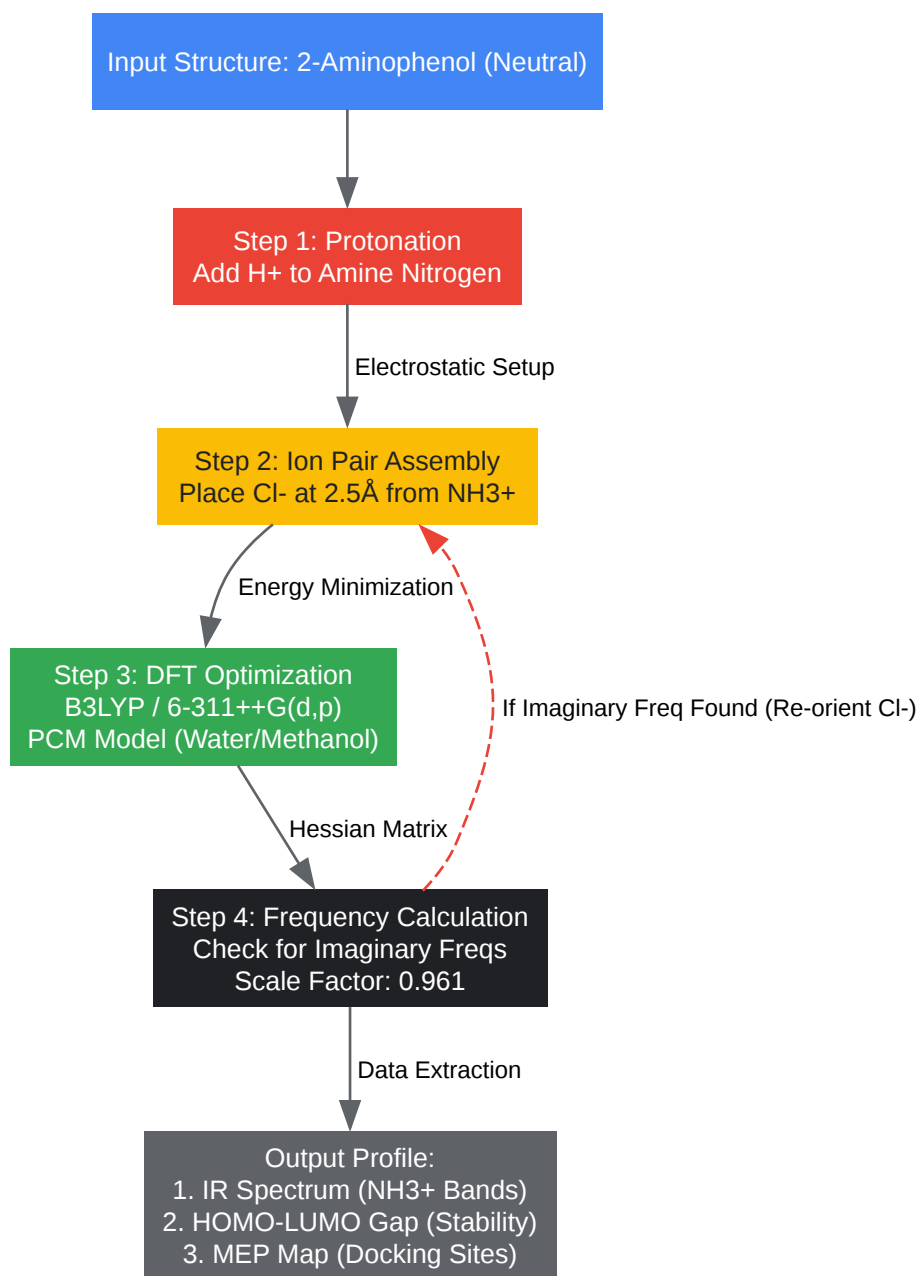
- Solvatochromic Shift Assay:
 - Step 1: Dissolve 10 mg 2-AP·HCl in Methanol (neutral pH).
 - Step 2: Record UV-Vis spectrum ().
 - Step 3: Add 1 drop of 1M NaOH (in situ neutralization to 2-AP).
 - Validation Criteria: You must observe a Red Shift (bathochromic shift) of 10–20 nm upon adding NaOH.
 - Theory: Deprotonation restores the N-lone pair conjugation, narrowing the HOMO-LUMO gap.
 - Failure Mode: If no shift occurs, the starting material was likely already hydrolyzed or degraded.
- Chloride Counter-Ion Titration:
 - Step 1: Dissolve 2-AP·HCl in water.
 - Step 2: Add solution.

- Validation: Immediate white precipitate () confirms the ionic chloride.
- Control: Neutral 2-aminophenol yields no precipitate.

Part 5: Mandatory Visualization

Computational Workflow for Salt Characterization

The following diagram outlines the logical flow for theoretically characterizing the hydrochloride salt, accounting for the counter-ion which is often neglected in standard DFT packages.



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Caption: Figure 1. Computational workflow for modeling **2-Aminophenol Hydrochloride**, emphasizing the explicit inclusion of the chloride counter-ion to accurately simulate vibrational modes.

Reactivity & Biological Interface Logic

This diagram illustrates the causality between the electronic structure of the salt and its application in drug design.



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Caption: Figure 2.[2] Structure-Property relationship linking the protonation state of 2-AP·HCl to its enhanced stability and specific biological binding modes.

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